

Operational Guide: Safe Disposal of Methyl 4-ethyloxane-4-carboxylate

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Compound of Interest

Compound Name: Methyl 4-ethyloxane-4-carboxylate

CAS No.: 1443980-49-1

Cat. No.: B1377634

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Executive Summary & Chemical Identity

Methyl 4-ethyloxane-4-carboxylate (also known as Methyl 4-ethyltetrahydropyran-4-carboxylate) represents a specific class of heterocyclic esters often used as building blocks in medicinal chemistry.

Effective disposal requires recognizing its dual functionality: it is both an organic ester (flammability risk) and a cyclic ether (peroxide formation risk). Unlike standard solvents, this compound demands a pre-disposal assessment to prevent explosion hazards during waste consolidation.

Chemical Verification

Before proceeding, verify the substance identity to ensure this protocol applies.

Feature	Description
IUPAC Name	Methyl 4-ethyltetrahydropyran-4-carboxylate
Common Name	Methyl 4-ethyloxane-4-carboxylate
Functional Groups	Cyclic Ether (Oxane/Tetrahydropyran), Ester (Methyl carboxylate)
Physical State	Liquid (typically clear/colorless)

| Primary Hazard | Combustible Liquid; Potential Peroxide Former (Class C) |[1]

Hazard Profiling & Causality

To ensure safety, we must understand the why behind the disposal steps.

- **The Ether Linkage (Oxane Ring):** The tetrahydropyran ring is a cyclic ether. While less aggressive than diethyl ether, it is susceptible to auto-oxidation upon exposure to air and light, forming unstable organic peroxides. Causality: If you dispose of this into a general solvent drum without testing, and that drum is later distilled or heated, concentrated peroxides can detonate.
- **The Ester Moiety:** The methyl carboxylate group contributes to flammability. While higher molecular weight analogs have higher flashpoints, this compound should be treated as a Flammable Liquid (Class 3) for logistical safety.

Pre-Disposal Assessment Protocol

STOP: Do not pour this chemical into a waste container until you have performed the Time-State Assessment.

Step 1: Age Verification

Check the container label for the "Received Date" or "Opened Date."

- < 12 Months: Proceed to Step 3 (Disposal).

- > 12 Months (or unknown): Proceed to Step 2 (Peroxide Testing).

Step 2: Peroxide Quantification

- Equipment: Quantofix® Peroxide 100 test strips (or equivalent).
- Method: Dip strip into the liquid. Wait 15 seconds. Compare color.
- Thresholds:
 - < 20 ppm: Safe for standard disposal.
 - 20 - 100 ppm: Must be treated/reduced before disposal.
 - > 100 ppm: DO NOT TOUCH. Contact High-Hazard Specialist immediately. Crystalline solids around the cap indicate imminent explosion risk.

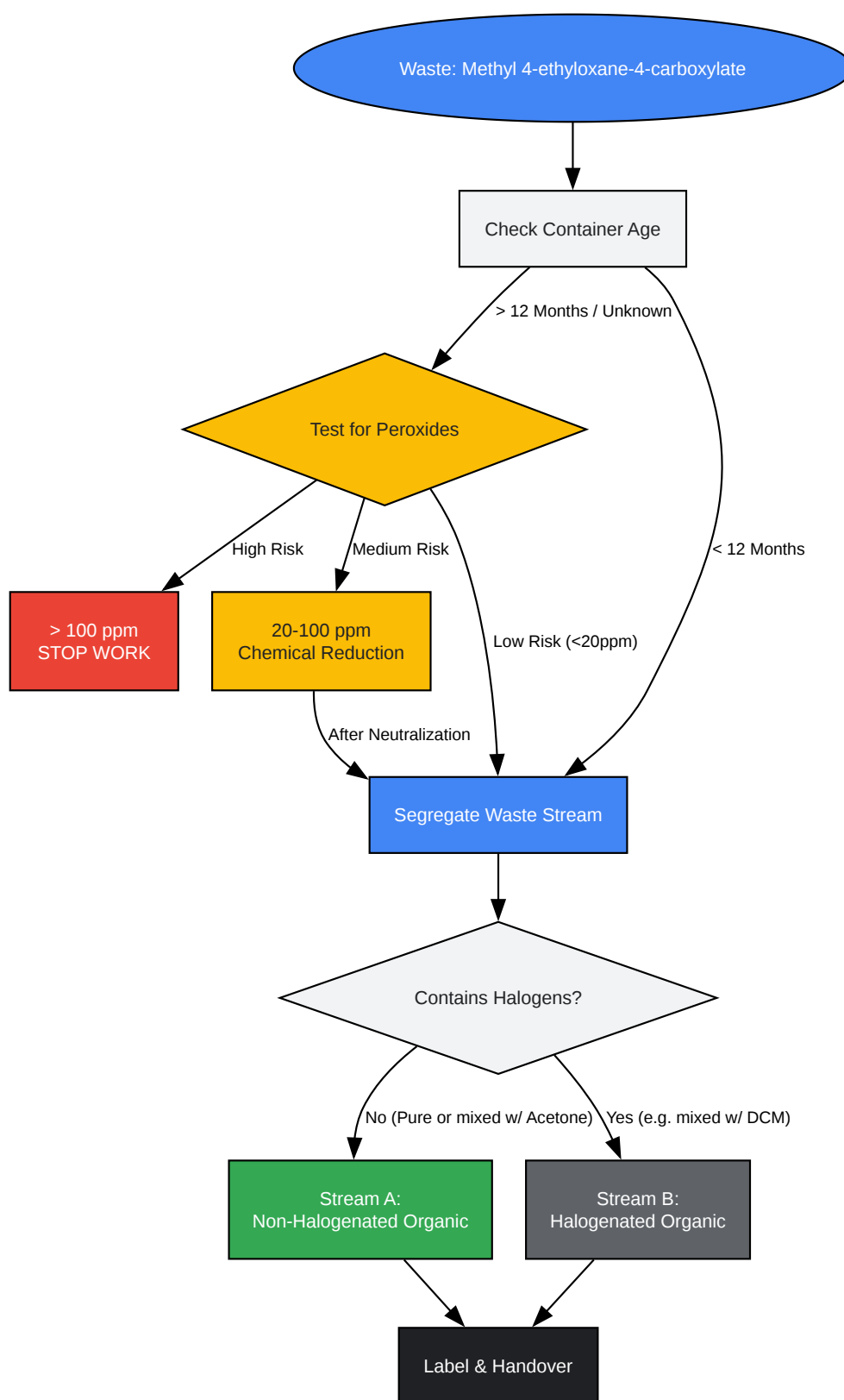
Step 3: Phase Assessment

Is the waste pure, or mixed with other solvents?

- Halogenated Mix: If mixed with DCM/Chloroform, it must go to the Halogenated stream.
- Aqueous Mix: If >95% water, it may require aqueous organic disposal.
- Pure/Standard Organic: Proceed to Non-Halogenated stream (Preferred).

Operational Disposal Workflow

The following diagram outlines the decision logic for disposing of **Methyl 4-ethyloxane-4-carboxylate**.



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Figure 1: Decision tree for the safe assessment and segregation of oxane-derivative waste.

Detailed Disposal Procedures

A. Peroxide Neutralization (If 20-100 ppm)

If the strip tests positive but is below the explosive threshold, reduce the peroxides before placing in the waste drum.

- Reagent: Prepare a 10% solution of Sodium Metabisulfite () or Ferrous Sulfate () in water.
- Procedure: Add the reducing agent to the solvent in a 1:1 ratio. Stir gently for 30 minutes.
- Verification: Retest with a peroxide strip.^[1] If negative, proceed to disposal.^[2]^[3]

B. Waste Stream Selection

- Primary Path (Non-Halogenated): **Methyl 4-ethyloxane-4-carboxylate** contains only C, H, and O. It has high calorific value.
 - Destination: Fuel blending (Incineration with energy recovery).
 - Why: This is the most sustainable and cost-effective method for esters.
- Secondary Path (Halogenated): Only use if the compound is already mixed with chlorinated solvents.
 - Destination: High-temperature incineration (requires scrubbing for HCl gas).

C. Labeling Requirements

Ensure the waste tag includes the following specific data points to aid the disposal facility:

- Chemical Name: **Methyl 4-ethyloxane-4-carboxylate**.^[4]
- Hazard Class: Flammable Liquid (3).
- Constituents: 100% (if pure).

- Codes (US RCRA): D001 (Ignitable).[5] If peroxides were neutralized, note "Peroxides Treated" on the tag.

Emergency Contingencies

Scenario	Immediate Action	Technical Rationale
Spill (Small)	Absorb with vermiculite or activated charcoal pads.	Prevent volatilization and ignition.[2][6][7]
Skin Contact	Wash with soap and water for 15 min.	Esters can defat skin; oxanes can be absorbed.
Fire	Use Dry Chemical, CO ₂ , or Alcohol-resistant foam.[2]	Water jet may spread the burning liquid (ester/ether density < 1.0).

References

- National Institutes of Health (NIH) - PubChem.Methyl 4-ethynyloxane-4-carboxylate (Analogous Structure Data). [\[Link\]](#)
- University of California, Santa Barbara (UCSB).Tetrahydrofuran and Analogs: Peroxide Forming Chemicals SOP. (Provides the grounding for oxane/ether handling). [\[Link\]](#)
- EPFL (École Polytechnique Fédérale de Lausanne).Procedures for the Laboratory-Scale Treatment of Surplus and Waste Chemicals. (Source for peroxide neutralization protocols). [\[Link\]](#)
- US Environmental Protection Agency (EPA).RCRA Hazardous Waste Codes (D001 Ignitability). [\[Link\]](#)

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Sources

- [1. sites.chemengr.ucsb.edu](https://sites.chemengr.ucsb.edu) [sites.chemengr.ucsb.edu]
- [2. assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]
- [3. fishersci.com](https://fishersci.com) [fishersci.com]
- [4. PubChemLite - Methyl 4-ethynyloxane-4-carboxylate \(C9H12O3\)](https://pubchemlite.lcsb.uni.lu) [pubchemlite.lcsb.uni.lu]
- [5. Environmental Services](https://republicservices.com) [republicservices.com]
- [6. fishersci.com](https://fishersci.com) [fishersci.com]
- [7. merckmillipore.com](https://merckmillipore.com) [merckmillipore.com]
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